

## Solubility Profile of N-Boc-PEG1-bromide: A Technical Guide

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| Compound Name:       | N-Boc-PEG1-bromide |           |
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **N-Boc-PEG1-bromide** (tert-butyl (2-(2-bromoethoxy)ethyl)carbamate), a heterobifunctional linker commonly utilized in the development of antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). Understanding the solubility of this reagent is critical for its effective handling, reaction setup, and purification, ensuring reproducibility and scalability in drug development workflows. The hydrophilic polyethylene glycol (PEG) spacer in **N-Boc-PEG1-bromide** generally enhances its solubility in aqueous media.[1][2][3][4]

**Physicochemical Properties** 

| Property            | Value            | Reference |
|---------------------|------------------|-----------|
| CAS Number          | 164332-88-1      | [1]       |
| Molecular Formula   | C9H18BrNO3       | [5]       |
| Molecular Weight    | 268.15 g/mol     | [5]       |
| Appearance          | Liquid           |           |
| Density             | 1.283±0.06 g/cm3 | [6]       |
| Storage Temperature | -20°C            | [1]       |



## **Solubility Data**

The solubility of **N-Boc-PEG1-bromide** has been qualitatively and quantitatively assessed in a range of common laboratory solvents. The following table summarizes the available data.

| Solvent                      | Chemical Class | Solubility                 | Notes  |
|------------------------------|----------------|----------------------------|--|
| Water                        | Protic, Polar  | Soluble                    | The hydrophilic PEG spacer increases solubility in aqueous media.[1]   |
| Dimethyl Sulfoxide<br>(DMSO) | Aprotic, Polar | ≥ 100 mg/mL (372.93<br>mM) | Hygroscopic DMSO can impact solubility; use freshly opened solvent.[6] |
| Dimethylformamide<br>(DMF)   | Aprotic, Polar | Soluble                    | [1]  |
| Dichloromethane<br>(DCM)     | Halogenated    | Soluble                    | [1][7][8]  |
| Chloroform                   | Halogenated    | Soluble                    | [7][8]   |
| Ethyl Acetate                | Ester          | Soluble                    | [7][8]   |

General solubility information for PEG compounds suggests they are also soluble in many other organic solvents, with reduced solubility in alcohols and toluene, and are generally insoluble in ether.[9]

# Experimental Protocol: Determination of Equilibrium Solubility

The following protocol outlines a standard method for determining the equilibrium solubility of **N-Boc-PEG1-bromide** in a given solvent.

Materials:



#### N-Boc-PEG1-bromide

- Selected solvents (e.g., water, DMSO, DCM)
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- · Volumetric flasks and pipettes

#### Procedure:

- Preparation of Stock Solution: Prepare a stock solution of N-Boc-PEG1-bromide of known concentration in a solvent in which it is freely soluble (e.g., DMSO).
- Calibration Curve: Generate a calibration curve by preparing a series of dilutions from the stock solution and analyzing them via HPLC. Plot the peak area against concentration.
- Sample Preparation: Add an excess amount of N-Boc-PEG1-bromide to a vial containing a known volume of the test solvent.
- Equilibration: Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C). Shake the samples for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Analysis: Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred. Dilute the aliquot with a suitable solvent to fall within the range of

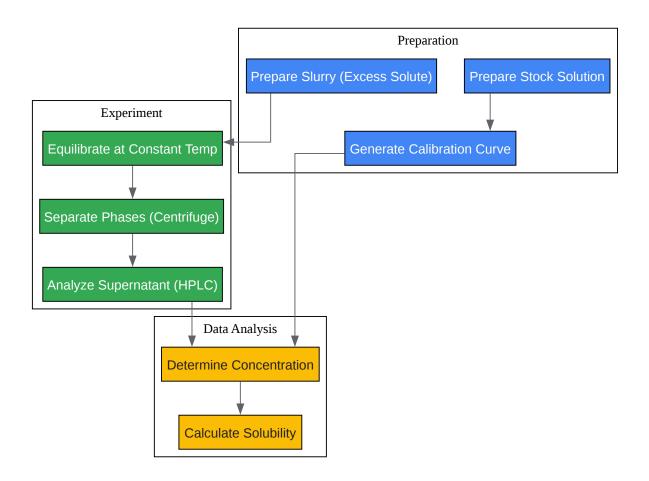


the calibration curve. Analyze the diluted sample by HPLC.

Concentration Determination: Using the calibration curve, determine the concentration of N-Boc-PEG1-bromide in the diluted sample. Calculate the original concentration in the supernatant to determine the equilibrium solubility.

## **Visualizing Experimental and Logical Frameworks**

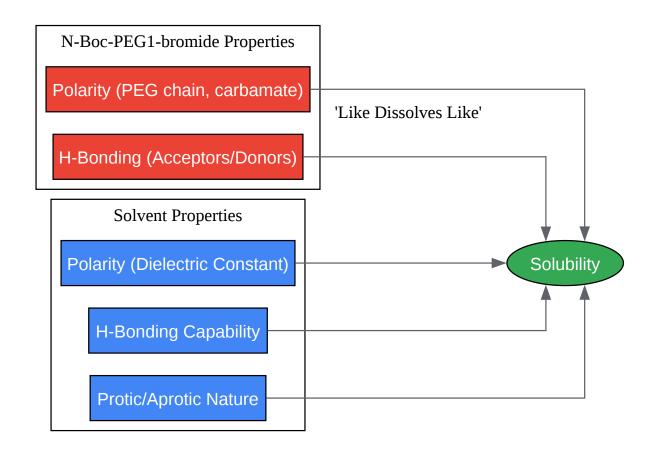
To further elucidate the processes involved in solubility determination and the factors influencing it, the following diagrams are provided.





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Caption: A workflow for determining the equilibrium solubility of a compound.



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Caption: Factors influencing the solubility of **N-Boc-PEG1-bromide**.

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